

Cyclanilide and Thidiazuron Co-Application Enhances Cotton Defoliation: A Comparative Transcriptomic Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclanilide

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A deep dive into the molecular mechanisms reveals synergistic effects on hormonal and reactive oxygen species pathways, accelerating leaf drop in cotton, particularly under low-temperature conditions.

For researchers and professionals in plant science and agricultural biotechnology, understanding the molecular underpinnings of defoliants is crucial for optimizing crop management strategies. This guide provides a comparative analysis of cotton treated with the defoliant Thidiazuron (TDZ) alone versus in combination with **Cyclanilide** (CYC). The addition of CYC, an auxin transport inhibitor, to TDZ treatment has been shown to significantly improve defoliation efficiency, especially at lower temperatures where TDZ action is typically reduced.[1][2][3] This enhanced effect is rooted in significant transcriptomic shifts that modulate key hormonal and stress-related pathways.

Quantitative Overview of Transcriptomic Changes

The combination of Thidiazuron and **Cyclanilide** induces a more robust and rapid transcriptomic response in the leaf abscission zones (AZs) of cotton compared to Thidiazuron alone, particularly at the early stages of treatment under low-temperature conditions (daily mean temperature of 15°C).[2]

At 24 hours post-treatment, the TDZ+CYC combination resulted in a substantially higher number of differentially expressed genes (DEGs) compared to the TDZ-only treatment.[2]

Specifically, 7,997 DEGs were identified in the TDZ+CYC treatment group, while the TDZ treatment alone induced 5,595 DEGs when compared to the control. This indicates a broader and more immediate impact of the combined chemicals on gene expression.

The synergistic effect is also evident in the modulation of genes related to plant hormone signaling pathways. The TDZ+CYC treatment induced a greater number of DEGs associated with these pathways at 24 hours post-treatment (158 DEGs) compared to the TDZ treatment (62 DEGs).

Treatment Comparison (vs. Control at 24h)	Total Differentially Expressed Genes (DEGs)	Upregulated DEGs	Downregulated DEGs
Thidiazuron (TDZ)	5,595	3,359	2,236
Thidiazuron + Cyclanilide (TDZ+CYC)	7,997	5,215	2,782

Hormone Pathway DEGs (at 24h)	TDZ Induced DEGs	TDZ+CYC Induced DEGs
Total	62	158

Furthermore, the combination treatment leads to more pronounced changes in the levels of key phytohormones and reactive oxygen species (ROS). The TDZ+CYC treatment resulted in a decrease in indole-3-acetic acid (IAA) content and an increase in 1-aminocyclopropane-1-carboxylic acid (ACC) and jasmonic acid (JA) contents in the abscission zones. This hormonal shift is critical for promoting leaf abscission.

Physiological Parameter	Effect of TDZ+CYC (compared to TDZ alone)
Indole-3-acetic acid (IAA) content	Decreased
1-aminocyclopropane-1-carboxylic acid (ACC) content	Increased
Jasmonic acid (JA) content	Increased
Hydrogen peroxide (H ₂ O ₂) content	Increased
Defoliation Rate (at 240h under low temp.)	Increased (79.6% vs 53.0%)

Experimental Protocols

The following methodologies were employed in the comparative transcriptomic analysis of **Cyclanilide** and Thidiazuron treated cotton:

Plant Material and Growth Conditions: Cotton seedlings (variety: Zhongmian 50) were cultivated in an artificial-climate laboratory.

Treatments: Three treatment groups were established:

- Control (W): Treated with water.
- TDZ: Treated with Thidiazuron.
- TDZ+CYC: Treated with a combination of Thidiazuron and **Cyclanilide**.

The treatments were applied to cotton seedlings, which were then maintained at a low temperature (15°C; day/night 17°C/13°C).

Sample Collection: Abscission zone (AZ) tissues, specifically 5 mm sections from the petiole to the distal end of the fourth main leaves, were harvested at 24 and 144 hours post-treatment. Three biological replicates were collected for each treatment and time point. The samples were stored at -70°C for subsequent analysis.

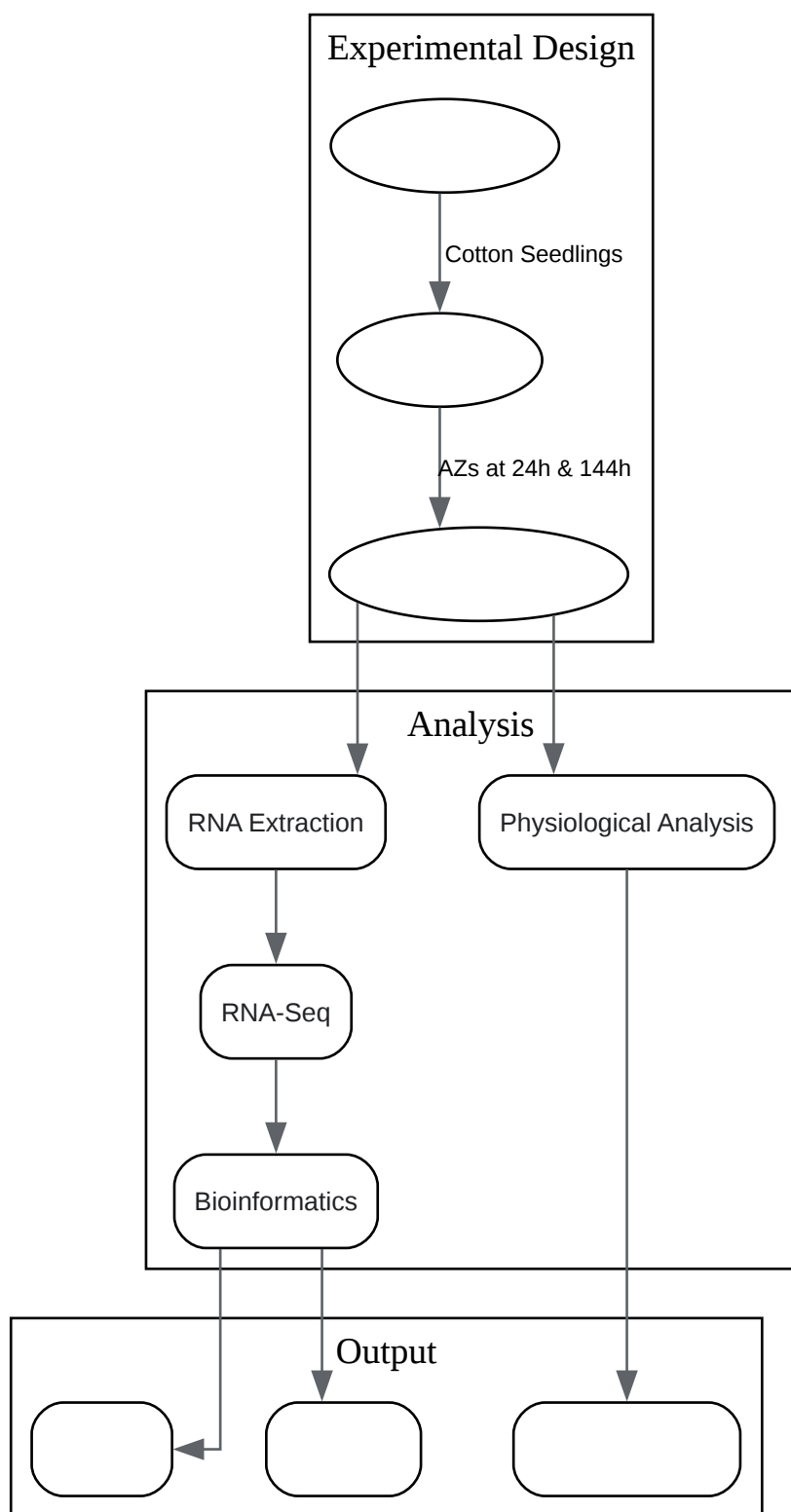
RNA Extraction, Library Preparation, and Sequencing: Total RNA was isolated from the collected AZ samples. Following extraction, RNA quality was assessed, and sequencing libraries were prepared. The libraries were then sequenced to generate transcriptomic data.

Bioinformatics Analysis: The raw sequencing data was processed to remove low-quality reads. The clean reads were then mapped to a reference cotton genome. Differential gene expression analysis was performed to identify genes that were significantly up- or downregulated between the different treatment groups. Gene Ontology (GO) and Kyoto Encyclopedia of Genes and Genomes (KEGG) pathway analyses were conducted to determine the biological functions and pathways enriched among the differentially expressed genes.

Physiological Measurements: The content of endogenous hormones such as IAA, JA, and the ethylene precursor ACC were quantified. Additionally, the levels of hydrogen peroxide (H_2O_2) were measured to assess the impact on ROS systems.

Visualizing the Molecular Interactions

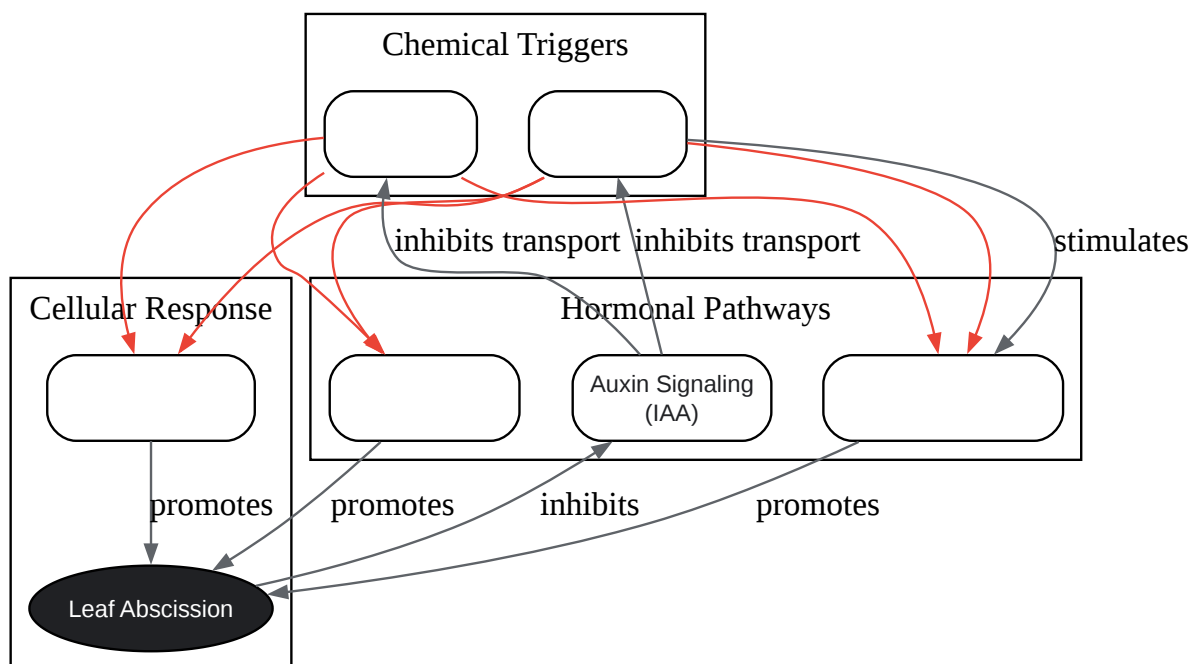
The following diagrams illustrate the experimental workflow and the key signaling pathways modulated by Thidiazuron and **Cyclanilide** in cotton.



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Experimental workflow for comparative transcriptomics.

The synergistic action of **Cyclanilide** and Thidiazuron converges on the modulation of auxin, ethylene, and jasmonic acid signaling, coupled with the induction of reactive oxygen species.



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Signaling pathways in cotton defoliation.

In conclusion, the transcriptomic and physiological data strongly support the enhanced efficacy of a combined **Cyclanilide** and Thidiazuron treatment for cotton defoliation. The addition of **Cyclanilide** appears to overcome the reduced effectiveness of Thidiazuron at low temperatures by amplifying the molecular signals that lead to leaf drop. This is achieved through a more pronounced downregulation of auxin-related genes and a stronger upregulation of ethylene and jasmonic acid pathway genes, alongside increased ROS production. These findings provide a solid molecular basis for the development of more effective cotton harvesting aids, particularly for regions with cooler climates during the harvest season.

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